

An In-depth Technical Guide to the Safe Handling of 1-Acetylhexene

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Compound of Interest

Compound Name: 1-Acetylhexene

Cat. No.: B1328911

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Acetylhexene** (CAS No. 932-66-1), a key intermediate in organic synthesis. The following sections detail the chemical and physical properties, known hazards, and recommended procedures for its safe use in a laboratory setting, particularly for research and drug development applications.

Chemical and Physical Properties

1-Acetylhexene is a combustible liquid that is colorless to slightly yellow in appearance. [1] A thorough understanding of its physical and chemical properties is essential for its safe handling and use.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂ O	[2]
Molecular Weight	124.18 g/mol	[2]
Appearance	Clear, colorless to very slight yellow liquid	[1]
Boiling Point	201-202 °C (at 760 mmHg)	[1]
Melting Point	73 °C	[1]
Flash Point	65 °C (149 °F)	[1]
Density	0.966 g/mL at 25 °C	[1]
Refractive Index	n _{20/D} 1.49	[1]
Solubility	Not available	[1]

Hazard Identification and Classification

1-Acetylhexene is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:[\[2\]](#)

The toxicological properties of **1-Acetylhexene** have not been fully investigated.[\[1\]](#) As with any chemical with incomplete toxicological data, it should be handled with care, assuming it may have other unknown hazards.

An estimated NFPA 704 rating has been compiled from Safety Data Sheet information:

NFPA 704 Diamond	Rating	Explanation
Health (Blue)	2	Can cause temporary incapacitation or residual injury.
Flammability (Red)	2	Must be moderately heated or exposed to relatively high ambient temperature before ignition can occur.
Instability (Yellow)	0	Normally stable, even under fire exposure conditions, and is not reactive with water.
Special (White)	-	No special hazards.

Source:[\[1\]](#) (Flammability rating), Health and Instability ratings are estimated based on GHS classifications.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimizing exposure and ensuring a safe working environment.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Ensure that an eyewash station and safety shower are readily accessible.

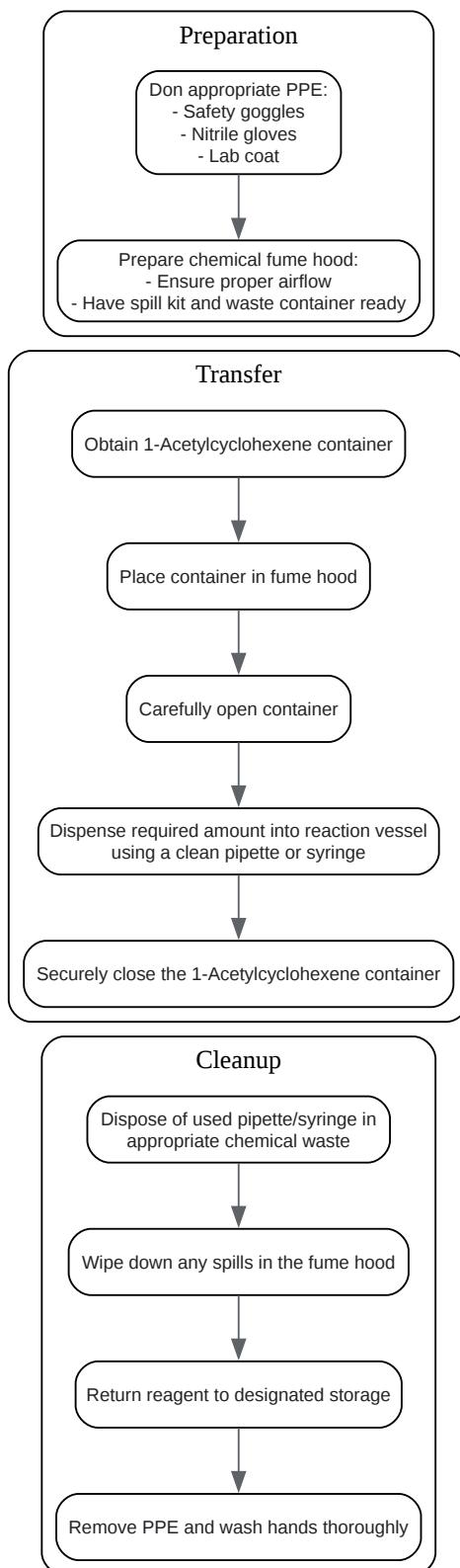
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[[1](#)]
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any signs of degradation or puncture before use.
 - A lab coat or chemical-resistant apron should be worn to protect street clothing.[[1](#)]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[[1](#)]

Experimental Protocols

General Handling and Dispensing

This protocol outlines the safe procedure for transferring **1-Acetylhexene** from a storage container to a reaction vessel.

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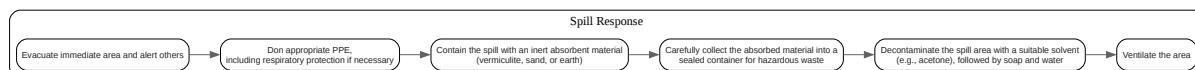
Caption: Workflow for Safely Dispensing **1-Acetylcylohexene**.

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from sources of ignition.[1]
- Keep the container tightly closed when not in use.[1]
- Incompatible with strong oxidizing agents and strong bases.[1]

Spill and Leak Procedures

In the event of a spill, follow these procedures immediately.



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Caption: Spill Response Protocol for **1-Acetylcylohexene**.

Waste Disposal

- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations for proper disposal.[1]
- Dispose of contents and container to an approved waste disposal plant.[3]
- Do not dispose of down the drain or with regular trash.

Synthesis Protocol: Preparation of **1-Acetylcylohexene**

The following is an example of a synthetic protocol where **1-Acetylcylohexene** is the product. This illustrates a practical application of its handling.

Reaction: Rearrangement of 1-ethynylcyclohexanol to **1-acetylcylohexene**.

Reagents and Equipment:

- 1-ethynylcyclohexanol
- Dry benzene
- Phosphorus pentoxide
- 5% Sodium bicarbonate solution
- Anhydrous sodium sulfate
- 500-mL round-bottomed flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus with a 15-cm helix-packed column

Procedure:

- In a 500-mL round-bottomed flask, combine 40 g (0.32 mole) of 1-ethynylcyclohexanol, 250 mL of dry benzene, and 10 g of phosphorus pentoxide.
- Add a boiling chip and attach a reflux condenser.
- Gently reflux the mixture on a steam cone for 2.5 hours.
- Cool the flask and decant the benzene solution from the phosphorus pentoxide.
- Wash the benzene solution once with 100 mL of 5% sodium bicarbonate solution in a separatory funnel.
- Dry the organic layer over 15 g of anhydrous sodium sulfate.
- Remove the benzene by distillation at atmospheric pressure.
- Carefully fractionally distill the remaining residue under reduced pressure.

- Collect the product boiling at 85–88°C/22 mm.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately. [1]
Ingestion	Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid. [1]

Source:[\[1\]](#)

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- **Specific Hazards:** As a combustible liquid, it can release carbon monoxide and carbon dioxide upon combustion. Vapors may form explosive mixtures with air.[\[1\]](#)
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Stability and Reactivity

- Chemical Stability: Stable under normal temperatures and pressures.[[1](#)]
- Conditions to Avoid: Ignition sources, excess heat.[[1](#)]
- Incompatible Materials: Strong oxidizing agents, strong bases.[[1](#)]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide.[[1](#)]
- Hazardous Polymerization: Has not been reported.[[1](#)]

This guide is intended to provide comprehensive safety information for trained professionals. Always consult the most recent Safety Data Sheet (SDS) from your supplier before handling **1-Acetylhexene** and adhere to all institutional and regulatory safety protocols.

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